

# Commercial Availability and Technical Guide for Research-Grade Isononyl Acrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Isononyl acrylate

Cat. No.: B1593626

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This technical guide provides an in-depth overview of the commercial availability, synthesis, purification, and safe handling of **isononyl acrylate** for research applications. The information is tailored for researchers, scientists, and drug development professionals, with a focus on practical laboratory implementation.

## Commercial Availability

**Isononyl acrylate** is commercially available from a variety of chemical suppliers in research-grade quantities. It is typically sold as a mixture of branched-chain isomers and is often stabilized with hydroquinone monomethyl ether (MEHQ) to prevent polymerization. When sourcing **isononyl acrylate**, it is crucial to verify the purity, stabilizer concentration, and isomeric composition to ensure consistency in experimental results.

Below is a summary of representative commercial suppliers and typical product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Grade	Available Quantities
Aladdin Scientific	Isononyl Acrylate (mixture of branched chain isomers) (stabilized with MEHQ)	51952-49-9	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.31	Research Grade	100 mL
Lab Pro Inc.	Isononyl Acrylate (mixture of branched chain isomers) (stabilized with MEHQ)	51952-49-9	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.31	Not Specified	100 mL
Tokyo Chemical Industry (TCI)	Isononyl Acrylate (mixture of branched chain isomers) (stabilized with MEHQ)	51952-49-9	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.31	>95.0% (GC)	25 mL, 100 mL, 500 mL
Jigs Chemical	Isononyl acrylate	51952-49-9	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	198.30	R&D to Commercial	Bulk quantities

Osaka

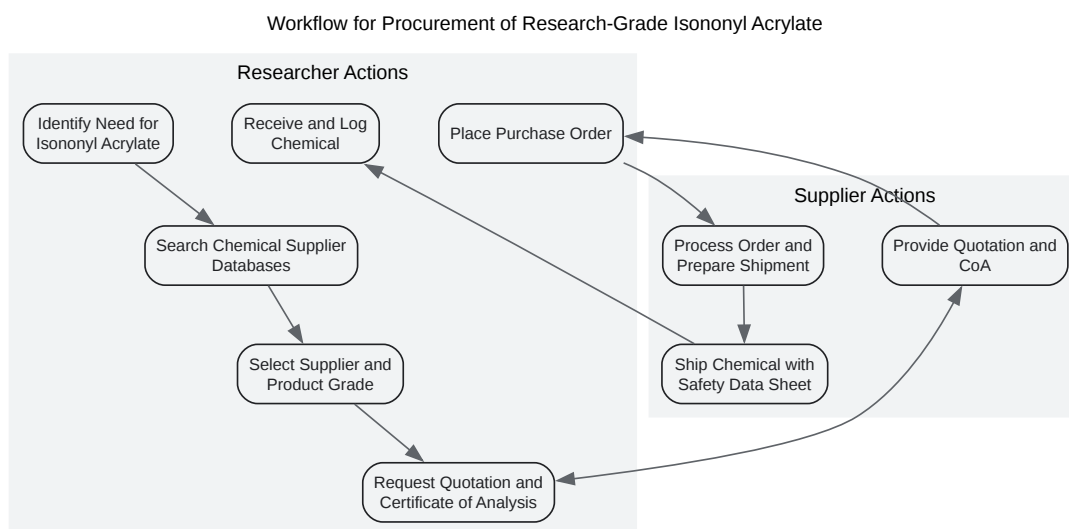
Organic  
Chemical  
Industry  
Ltd.Isononyl  
Acrylate51952-49-  
9 $C_{12}H_{22}O_2$ 

198.3

Not  
Specified15 kg, 170  
kg

Note: This is not an exhaustive list, and availability and specifications are subject to change. Researchers should always consult the supplier's certificate of analysis for the most accurate information.

The following diagram illustrates a typical workflow for procuring research-grade **isononyl acrylate**.



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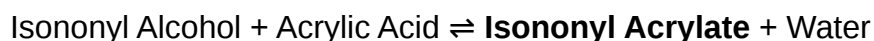
## Procurement Workflow

## Laboratory-Scale Synthesis

For applications requiring custom purity, specific isomeric forms, or non-stabilized **isononyl acrylate**, laboratory-scale synthesis may be necessary. The most common method for preparing acrylate esters is the Fischer-Speier esterification, which involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.

While a specific, peer-reviewed laboratory protocol for the synthesis of **isononyl acrylate** is not readily available in the public domain, the following procedure is adapted from a standard protocol for the esterification of isononyl alcohol and should yield the desired product.<sup>[1]</sup>

Reaction:



## Experimental Protocol: Synthesis of Isononyl Acrylate

Materials:

- Isononyl alcohol (mixture of isomers)
- Acrylic acid
- p-Toluenesulfonic acid monohydrate (catalyst)
- Hydroquinone (polymerization inhibitor)
- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Standard laboratory glassware

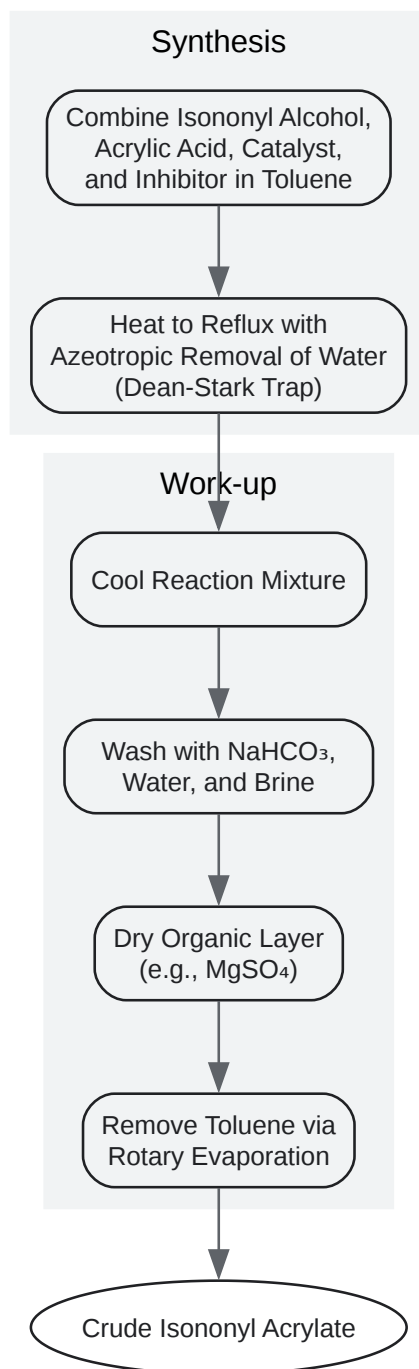
Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add isononyl alcohol (e.g., 0.2 mol), acrylic acid (e.g., 0.24 mol, 1.2 equivalents), p-toluenesulfonic acid monohydrate (e.g., 0.01 mol, 5 mol%), and a small amount of hydroquinone (e.g., 100 mg). Add toluene (approx. 50 mL) to the flask.
- **Azeotropic Distillation:** Assemble a Dean-Stark apparatus and a reflux condenser on top of the round-bottom flask. Heat the mixture to reflux with vigorous stirring. The toluene-water azeotrope will begin to collect in the Dean-Stark trap. Continue the reaction until the theoretical amount of water has been collected, or until water is no longer being formed.
- **Work-up:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with:
  - 5% sodium bicarbonate solution (2 x 50 mL) to neutralize the acidic catalyst and unreacted acrylic acid.
  - Water (1 x 50 mL).
  - Saturated sodium chloride solution (1 x 50 mL) to aid in the separation of the layers.
- **Drying:** Separate the organic layer and dry it over anhydrous magnesium sulfate.

- Solvent Removal: Filter the drying agent and remove the toluene using a rotary evaporator.

The following diagram illustrates the general workflow for the synthesis of **isononyl acrylate**.

#### Laboratory Synthesis Workflow for Isononyl Acrylate



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## Synthesis Workflow

# Purification

The crude **isononyl acrylate** obtained from the synthesis will likely contain unreacted starting materials and side products. For high-purity applications, further purification is necessary, typically through vacuum distillation.

## Experimental Protocol: Purification by Vacuum Distillation

Materials and Equipment:

- Crude **isononyl acrylate**
- Distillation flask
- Fractionating column (e.g., Vigreux)
- Condenser
- Receiving flask(s)
- Vacuum pump
- Manometer
- Heating mantle
- Cold trap

Procedure:

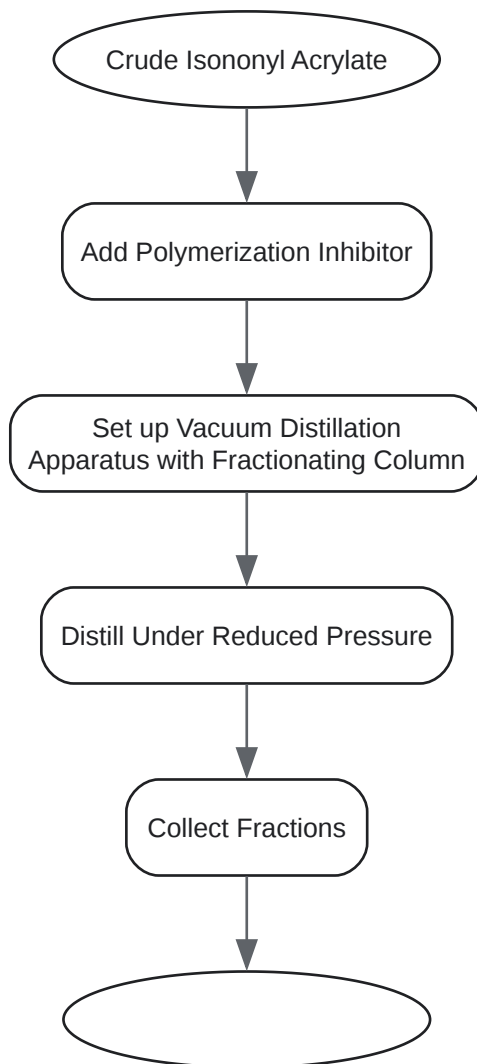
- Setup: Assemble a vacuum distillation apparatus. It is crucial to use a fractionating column to achieve good separation. Add a small amount of a polymerization inhibitor (e.g., hydroquinone) to the crude **isononyl acrylate** in the distillation flask.

- Distillation: Gradually reduce the pressure to the desired level. The boiling point of **isononyl acrylate** is approximately 95-105 °C at 10 mmHg. Heat the distillation flask gently.
- Fraction Collection: Discard the initial forerun, which may contain residual toluene and other low-boiling impurities. Collect the main fraction of **isononyl acrylate** at a constant temperature and pressure.
- Storage: Store the purified **isononyl acrylate** in a cool, dark place, and consider adding a stabilizer if it is to be stored for an extended period.

The following diagram outlines the purification workflow.



## Purification Workflow for Isononyl Acrylate



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## Purification Workflow

## Characterization and Spectroscopic Data

Due to the isomeric nature of the isononyl group, the spectroscopic data for **isononyl acrylate** will exhibit complex signals in the alkyl region. The following table summarizes the expected spectral features based on the functional groups present and data from similar acrylate esters.

Technique	Functional Group	Expected Chemical Shift / Wavenumber	Notes
$^1\text{H}$ NMR	Vinyl ( $\text{CH}_2=\text{CH}-$ )	$\delta$ 5.8 - 6.4 ppm (multiplets)	Three distinct signals corresponding to the three vinyl protons.
Ester ( $-\text{O}-\text{CH}_2-$ )	$\delta$ ~4.1 ppm (triplet or multiplet)	The chemical shift and multiplicity will depend on the specific isomer.	
Alkyl ( $-(\text{CH}_2)_n-\text{CH}_3$ )	$\delta$ 0.8 - 1.7 ppm (complex multiplets)	A complex region due to the branched isononyl chain.	
$^{13}\text{C}$ NMR	Carbonyl ( $\text{C}=\text{O}$ )	$\delta$ ~166 ppm	
Vinyl ( $=\text{CH}_2$ )	$\delta$ ~128 ppm		
Vinyl ( $=\text{CH}-$ )	$\delta$ ~130 ppm		
Ester ( $-\text{O}-\text{CH}_2$ )	$\delta$ ~64 ppm		
Alkyl ( $-\text{CH}_2-$ , $-\text{CH}-$ , $-\text{CH}_3$ )	$\delta$ 10 - 40 ppm	Multiple signals corresponding to the different carbons in the isononyl group.	
FTIR	$\text{C}=\text{O}$ Stretch (Ester)	~1725 $\text{cm}^{-1}$	Strong, sharp absorption.
$\text{C}=\text{C}$ Stretch (Alkene)	~1635 $\text{cm}^{-1}$	Medium intensity.	
$=\text{C}-\text{H}$ Bending	~810 $\text{cm}^{-1}$		
$\text{C}-\text{O}$ Stretch (Ester)	1150-1200 $\text{cm}^{-1}$	Strong absorption.	
$\text{C}-\text{H}$ Stretch (Alkyl)	2850-2960 $\text{cm}^{-1}$	Strong, broad absorption.	
Mass Spec.	Molecular Ion ( $\text{M}^+$ )	$m/z$ 198.16	The exact mass of the molecular ion. Fragmentation patterns will show

losses of the acrylate  
and alkyl fragments.

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## Safety and Handling

**Isononyl acrylate** is an irritant to the skin and eyes and may cause respiratory irritation. It is essential to handle this chemical in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE).

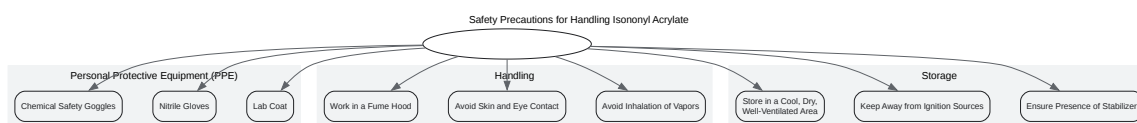
Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile rubber gloves.
- Skin and Body Protection: Laboratory coat.

Handling and Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed.
- **Isononyl acrylate** can polymerize if not properly inhibited. Ensure the presence of a stabilizer for long-term storage.
- Avoid contact with strong oxidizing agents, acids, and bases.

The following diagram illustrates the key safety considerations when handling **isononyl acrylate**.



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### Safety Precautions

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
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